

methyl cinnamate read-across assessment for skin sensitization

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Compound Focus: Methyl Cinnamate

CAS No.: 1754-62-7

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The Read-Across Assessment for Skin Sensitization

The table below summarizes the core data used in a read-across assessment where **methyl cinnamate** serves as the analog.

Assessment Component	Details for Methyl Cinnamate (Source)	Details for Target Esters
Read-Across Justification	Used to predict isopropyl cinnamate and isobutyl cinnamate [1]	
Structural Similarity	Shares cinnamic acid moiety; class: cinnamyl esters [1]	Shares cinnamic acid moiety; class: cinnamyl esters [1]
Structural Difference	Methyl ester [1]	Isopropyl ester or isobutyl ester [1]
Toxicological Significance	Difference is considered toxicologically insignificant for skin sensitization [1]	
Key Mechanistic Alert	Alert for Michael addition due to α,β -unsaturated ester group [1]	Alert for Michael addition due to α,β -unsaturated ester group [1]

Assessment Component	Details for Methyl Cinnamate (Source)	Details for Target Esters
Overall Prediction	Considered a skin sensitizer (data consistent with in silico alerts) [1]	Based on read-across, predicted to be a skin sensitizer [1]
Potency	Data shows it is a weak sensitizer [1]	

Experimental Data and Mechanistic Insights

The read-across assessment is supported by experimental data that elucidates the biological activity of **methyl cinnamate**.

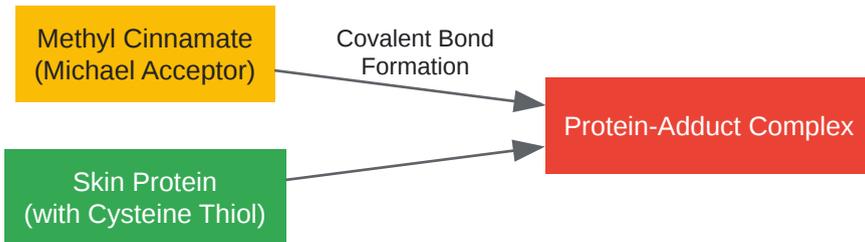
Experimental Protocols and Findings

- **Guinea Pig Sensitization Tests:** Multiple studies using methods like the **Freund's Complete Adjuvant Test**, **open epicutaneous test**, and **modified Draize procedure** have been conducted on **methyl cinnamate**. The results across these tests were mixed, with some showing sensitization and others not, which supports its classification as a weak sensitizer [2].
- **In Vitro Cytokine Profiling:** In studies using RAW264.7 macrophage cells, **methyl cinnamate** demonstrated **potent anti-inflammatory activity**. At a concentration of 0.1 mM, it significantly suppressed the expression of pro-inflammatory mRNAs (such as Cox2, Nos2, and Tnfa) induced by *Porphyromonas gingivalis* lipopolysaccharide (LPS) [3].
- **Cytotoxicity Assessment:** Cytotoxicity was determined using a **Cell Counting Kit-8 (CCK-8)**. RAW264.7 cells were cultured and then incubated with **methyl cinnamate** at various concentrations (0.001-100 mM) for 24 hours before the relative number of viable cells was determined [3].

Mechanism of Action: The Michael Acceptor

Both **methyl cinnamate** and the target esters are **α,β -unsaturated carbonyl compounds**. This structure allows them to act as **Michael reaction acceptors** [1] [3]. This means the β -carbon in their structure is electrophilic and can form covalent bonds with nucleophilic thiol groups in skin proteins, such as those in cysteine residues. This protein modification is the molecular initiating event that can trigger the immune

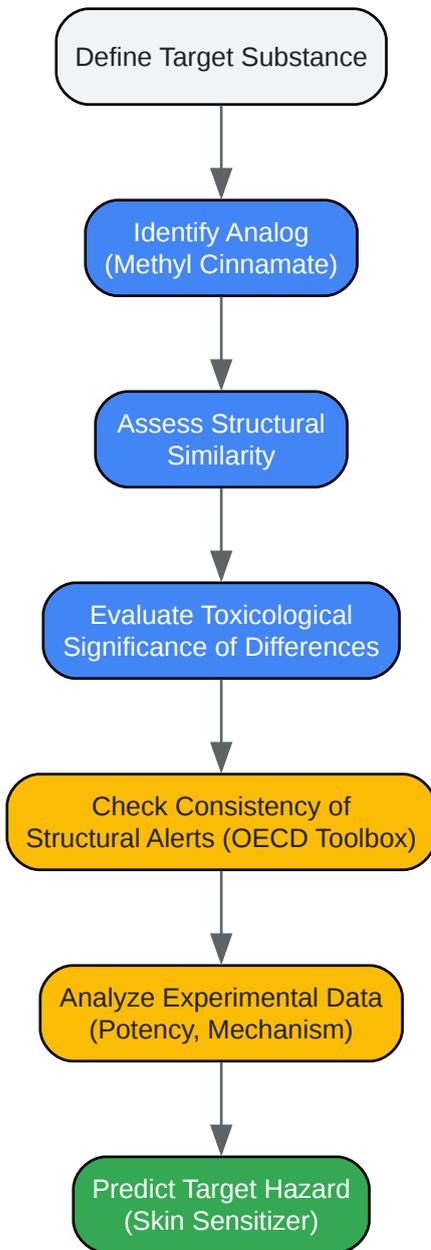
response leading to skin sensitization [1] [3]. The following diagram illustrates this key protein-binding mechanism.



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Assessment Workflow and Data Integration

A read-across assessment is a structured process. The following workflow diagram outlines the key steps and logical relationships involved in using **methyl cinnamate** data to predict the hazard of a target substance, integrating chemical, toxicological, and computational data.



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Key Conclusions for Researchers

For researchers and drug development professionals, the takeaway points are:

- **Reliable Analog: Methyl cinnamate** serves as a valid read-across analog for other cinnamate esters like isopropyl and isobutyl cinnamate for the skin sensitization endpoint, supported by mechanistic and experimental data [1].

- **Mechanism-Driven:** The skin sensitization potential is mechanistically explained by its property as a Michael acceptor, a trait shared across the cinnamate ester class [1] [3].
- **Potency Matters:** While the assessment confirms hazard, the data indicates this hazard is associated with **weak sensitizing potency** [1].

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References

1. Methyl Cinnamate - an overview [sciencedirect.com]
2. Fragrance material review on methyl -Bohrium cinnamate [bohrium.com]
3. Cytotoxicity and Pro-/Anti-inflammatory Properties of ... [pmc.ncbi.nlm.nih.gov]

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